

# Personal protective equipment for handling 2-Formylfuran-5-boronic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Formylfuran-5-boronic acid

Cat. No.: B159145

[Get Quote](#)

## Essential Safety and Handling Guide for 2-Formylfuran-5-boronic acid

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents like **2-Formylfuran-5-boronic acid** are paramount to ensuring a safe and compliant laboratory environment. Adherence to established safety protocols mitigates risks to personnel and the surrounding ecosystem. This guide provides essential, step-by-step instructions for the safe handling of **2-Formylfuran-5-boronic acid**.

Chemical Identifier:

- Name: **2-Formylfuran-5-boronic acid**
- CAS Number: 27329-70-0
- Molecular Formula:  $C_5H_5BO_4$

## Hazard Identification and Immediate First Aid

**2-Formylfuran-5-boronic acid** is classified as a hazardous substance that can cause skin and serious eye irritation.<sup>[1]</sup> Some sources also indicate it may cause respiratory irritation. In case of exposure, follow these first-aid measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide artificial respiration. If symptoms occur, get medical attention.[1]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is essential to wear when handling **2-Formylfuran-5-boronic acid** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or glasses with side shields are required. A full-face shield may be necessary when there is a risk of splashing.[2]
Hand Protection	Chemical-resistant gloves, such as nitrile or butyl rubber, must be worn.[2] Inspect gloves for any tears or holes before use.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn to protect the skin and clothing.[2] Long-sleeved clothing and closed-toe shoes are mandatory.[3]
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.[4] If ventilation is inadequate, a NIOSH-approved respirator should be used.

## Safe Handling and Storage Procedures

Proper handling and storage are critical to maintaining the stability of **2-Formylfuran-5-boronic acid** and preventing accidental exposure.

- Handling:
  - Always handle this chemical within a certified chemical fume hood to minimize inhalation risk.[\[4\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
  - Prevent dust formation and accumulation.
  - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
  - Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
  - Store away from incompatible materials such as strong oxidizing agents.

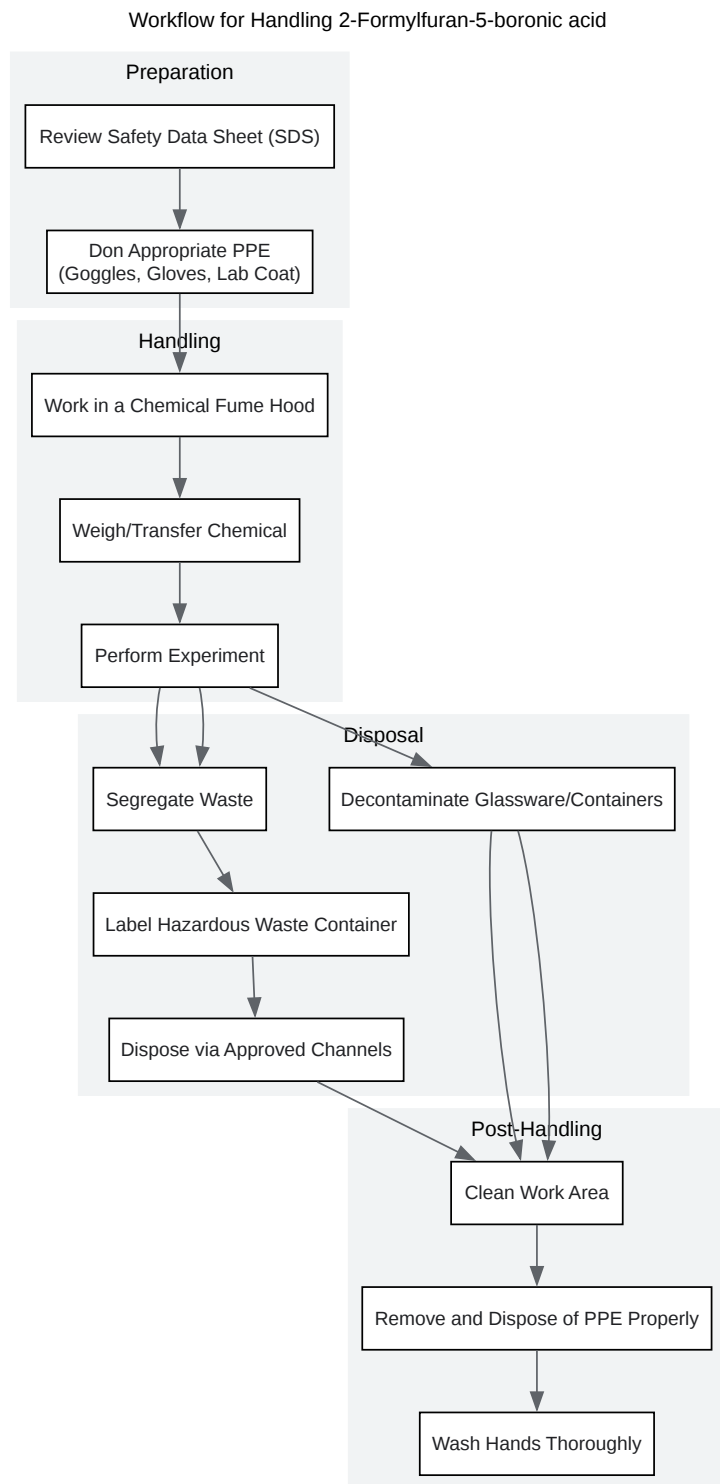
## Disposal Plan

The disposal of **2-Formylfuran-5-boronic acid** and its containers must be managed as hazardous waste.

- Waste Segregation: Do not mix boronic acid waste with other waste streams, especially strong acids or bases, to prevent dangerous reactions.[\[5\]](#)
- Container Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name, "**2-Formylfuran-5-boronic acid**."
- Disposal Route: Dispose of the chemical waste through an approved waste disposal plant or a licensed hazardous waste management company.[\[1\]](#) Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[5\]](#)
- Container Decontamination: Empty containers should be triple-rinsed with a suitable solvent in a fume hood. The first rinsate must be collected and disposed of as hazardous waste.[\[5\]](#)

After thorough rinsing and drying, the original label should be defaced before the container is discarded or recycled according to institutional guidelines.<sup>[5]</sup>

## Procedural Workflow for Handling 2-Formylfuran-5-boronic acid



[Click to download full resolution via product page](#)

Caption: Procedural workflow for the safe handling of **2-Formylfuran-5-boronic acid**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. homework.study.com [homework.study.com]
- 3. cdc.gov [cdc.gov]
- 4. IsoLab - Boric Acid [isolab.ess.washington.edu]
- 5. laballey.com [laballey.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Formylfuran-5-boronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b159145#personal-protective-equipment-for-handling-2-formylfuran-5-boronic-acid]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)